

Application Notes and Protocols for Antimicrobial Susceptibility Testing of Methyl Eichlerianate

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Compound of Interest

Compound Name: *Methyl eichlerianate*

Cat. No.: *B1154051*

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Introduction

Methyl eichlerianate, a triterpenoid compound[1], presents a potential candidate for antimicrobial drug discovery. Its complex structure warrants a thorough investigation into its antimicrobial properties. These application notes provide a comprehensive guide for researchers to perform antimicrobial susceptibility testing (AST) of **Methyl eichlerianate** against a panel of clinically relevant microorganisms. The protocols outlined below are based on established methods for testing natural products and are designed to ensure reproducibility and accuracy of results[2][3][4]. Adherence to standardized guidelines, such as those from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), is recommended for clinical applications[3].

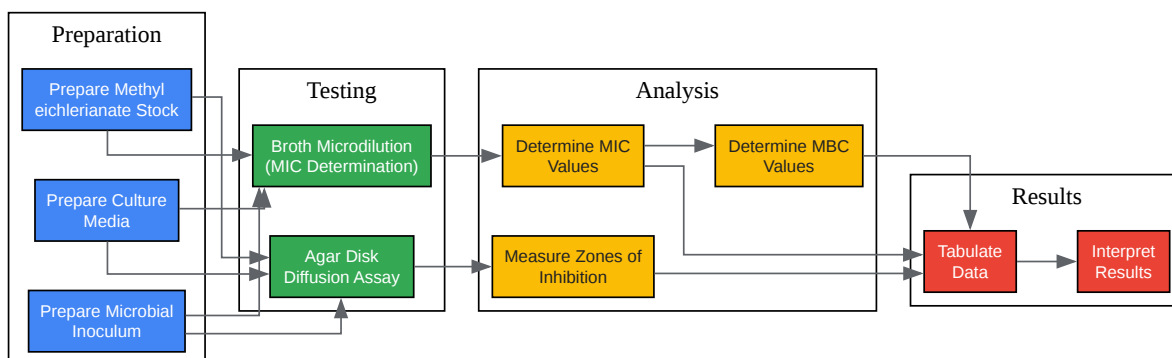
Key Concepts in Antimicrobial Susceptibility Testing

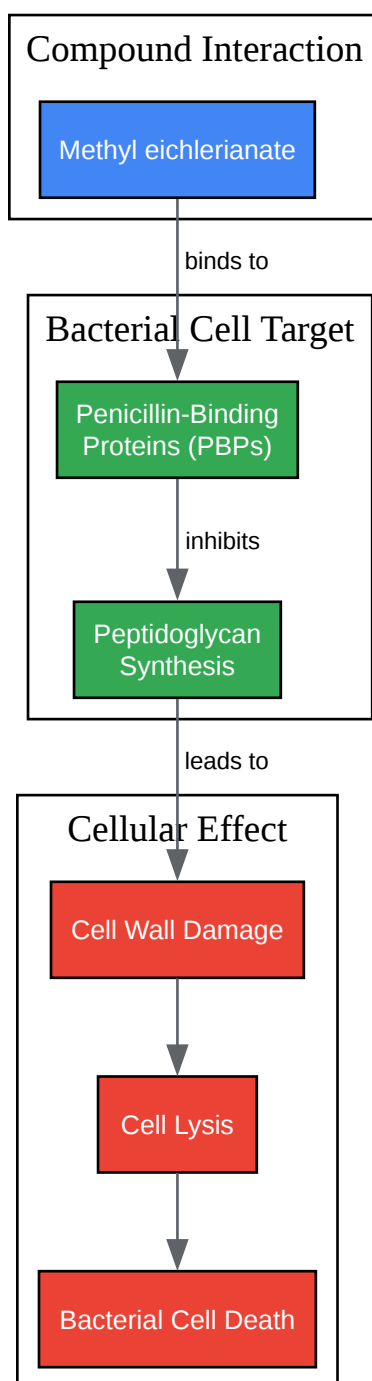
- **Minimum Inhibitory Concentration (MIC):** The lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation[5][6][7].
- **Minimum Bactericidal Concentration (MBC):** The lowest concentration of an antimicrobial agent required to kill 99.9% of the initial bacterial inoculum[5][8].

- Zone of Inhibition: A clear area around an antimicrobial disk on an agar plate where bacterial growth is inhibited. The diameter of this zone is proportional to the susceptibility of the microorganism to the antimicrobial agent[2][3].

Experimental Workflow

The following diagram illustrates the general workflow for the antimicrobial susceptibility testing of **Methyl eichlerianate**.





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References

- 1. CAS 56421-12-6 | Methyl eichlerianate [phytopurify.com]
- 2. Methods for screening and evaluation of antimicrobial activity: A review of protocols, advantages, and limitations - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. scielo.br [scielo.br]
- 5. Antimicrobial Susceptibility Testing: A Comprehensive Review of Currently Used Methods - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Antibiotic susceptibility testing using minimum inhibitory concentration (MIC) assays - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Antimicrobial susceptibility testing to evaluate minimum inhibitory concentration values of clinically relevant antibiotics - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Evaluation of Antimicrobial Activity of the Methanol Extracts from 8 Traditional Medicinal Plants - PMC [pmc.ncbi.nlm.nih.gov]
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